

# Zatolmilast stability storage conditions -80°C

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## Compound Focus: Zatolmilast

CAS No.: 1606974-33-7

Cat. No.: S3336627

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## Storage & Stability Specifications

For your quick reference, the key storage and stability data from product data sheets are summarized in the following table.

Form	Temperature	Stability Duration	Reconstitution/Solubility
Powder [1] [2]	-20°C [1] [2]	3 years [1]	N/A
Solid (from supplier) [1]	4°C [1]	2 years [1]	N/A
Solution in DMSO [1]	-80°C [1]	2 years [1]	-
Solution in DMSO [1]	-20°C [1]	1 year [1]	-
Reconstituted Solution (10 mM in DMSO) [1]	Room Temperature (for reconstitution) [1]	Short-term (ready for reconstitution) [1]	≥ 100 mg/mL (246.43 mM) [1]
-	-	-	81 mg/mL (199.6 mM) in DMSO [2]
-	-	-	<1 mg/mL in Water [2]

## Troubleshooting & FAQs

Here are answers to common questions researchers might encounter when working with **Zatolmilast**.

**Q1: What is the recommended long-term storage condition for Zatolmilast powder?** The most stable long-term storage for **Zatolmilast** powder is at  $-20^{\circ}\text{C}$ , where it remains stable for up to **3 years** [1]. Storage at  $4^{\circ}\text{C}$  is also possible for up to 2 years [1].

**Q2: How should I prepare and store stock solutions of Zatolmilast?** Stock solutions are typically prepared in DMSO.

- For maximum stability, store aliquots at  $-80^{\circ}\text{C}$ , where they are stable for **2 years** [1].
- For frequent use, storage at  $-20^{\circ}\text{C}$  is acceptable for **1 year** [1].
- Note that DMSO is hygroscopic (absorbs moisture from the air), which can affect solubility and concentration. Always use fresh, anhydrous DMSO for preparing stock solutions [1].

**Q3: The compound doesn't seem to dissolve properly. What should I check?**

- **Confirm Solvent:** **Zatolmilast** is highly soluble in DMSO but has very low solubility in water [1] [2]. Ensure you are using the correct solvent.
- **Check for Moisture:** Hygroscopic DMSO can significantly impact solubility. Use a newly opened bottle if you encounter issues [1].
- **Warm and Mix:** Gently warming the tube and vortexing can help dissolve the compound. A brief sonication in a water bath can also be effective.

**Q4: Is Zatolmilast stable in aqueous buffers?** No, **Zatolmilast** has very low solubility in water ( $<1$  mg/mL) [2]. Dilutions in aqueous buffers should be prepared immediately before use from a concentrated DMSO stock solution. The stability in these aqueous solutions for long-term experiments has not been established and should be validated by the researcher.

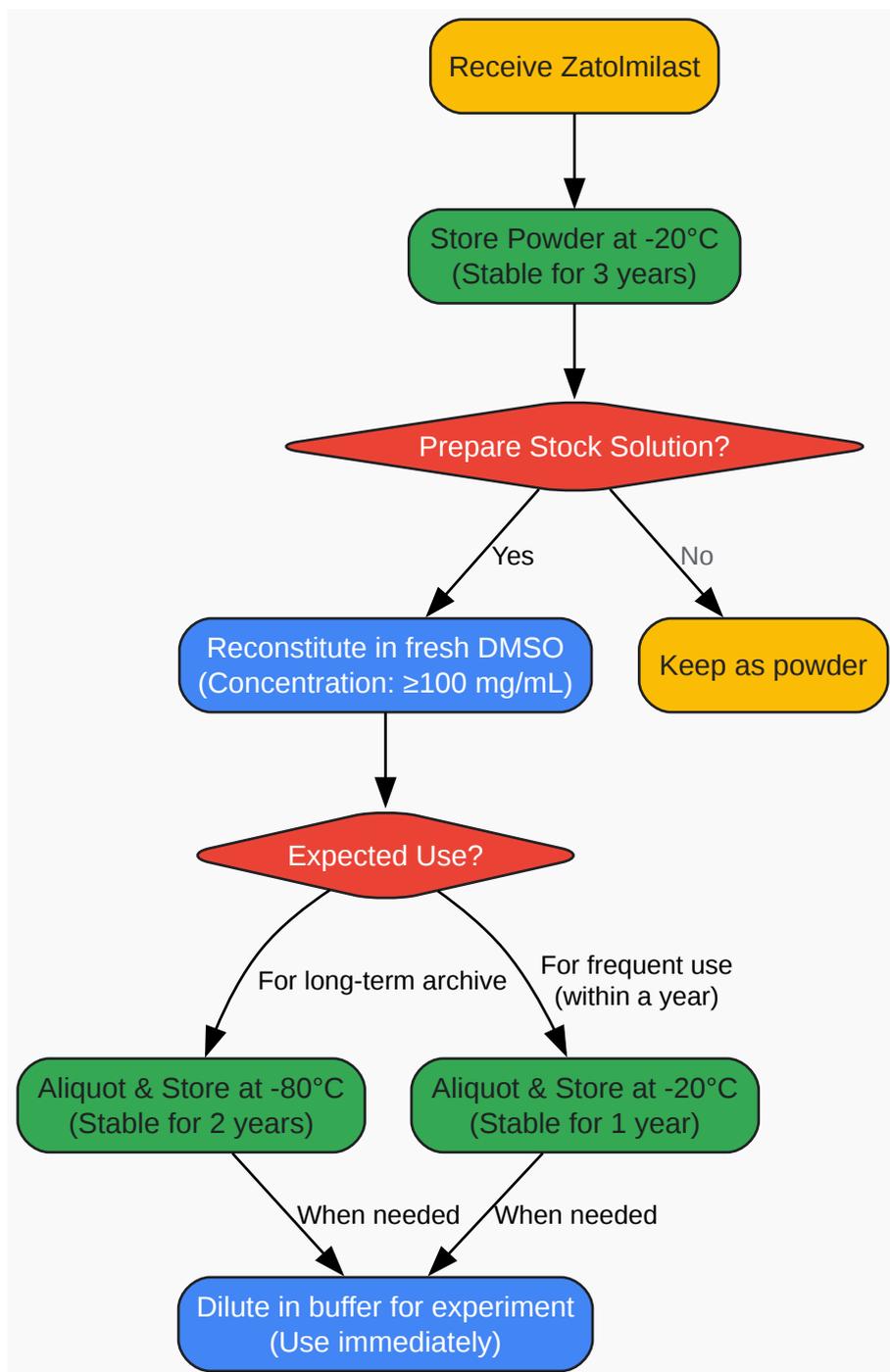
## Experimental Protocol Context

To help you understand how **Zatolmilast** is used in practice, here is an example of an *in vivo* administration protocol from a published study. Note that this protocol is for context and the specific formulation should be optimized for your experimental system.

- **Study Objective:** To evaluate the cognitive benefits of **Zatolmilast** in a mouse model of Fragile X syndrome [1].
- **Test Compound:** **Zatolmilast** [1].
- **Formulation:** The details of the vehicle used for oral administration (e.g., suspension in methylcellulose) are not specified in the available data [1].
- **Dosage Regimen:** Mice were administered **Zatolmilast** orally at doses ranging from 0.1 to 30 mg/kg. Cognitive function was assessed 24 hours after a single administration [1].
- **Key Findings:** The study reported a significant improvement in novel object recognition at doses above 0.3 mg/kg [1].

## Key Workflow for Handling **Zatolmilast**

The diagram below outlines the core workflow for handling and storing **Zatolmilast**, integrating the stability information from the tables above.



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## References

1. Zanolmilast (BPN14770) | PDE4D Inhibitor | MedChemExpress [medchemexpress.com]
2. Zanolmilast (BPN14770) | PDE inhibitor | Mechanism | Concentration [selleckchem.com]

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